

Vegfr-2-IN-38 solubility in DMSO and cell culture media

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Compound of Interest		
Compound Name:	Vegfr-2-IN-38	
Cat. No.:	B12373407	Get Quote

Application Notes and Protocols: Vegfr-2-IN-38

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Introduction

Vegfr-2-IN-38 is a potential inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key mediator of angiogenesis, which is the formation of new blood vessels.[1][2] VEGFR-2 signaling is crucial in both normal physiological processes and in pathological conditions such as cancer and ocular neovascular diseases.[1][3][4] Inhibition of this pathway is a significant strategy in anti-angiogenic therapies.[1][5] These application notes provide detailed protocols for the solubilization and use of **Vegfr-2-IN-38** in cell-based assays.

Data Presentation Solubility of VEGFR-2 Inhibitors

Quantitative solubility data for **Vegfr-2-IN-38** is not readily available and should be determined empirically. The following table summarizes the solubility of similar VEGFR-2 inhibitors in DMSO, which can be used as a general guideline. It is recommended to use freshly opened, anhydrous DMSO for preparing stock solutions as hygroscopic DMSO can negatively impact solubility.[6][7]



Compound	Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
Vegfr-2-IN-38	DMSO	Data not available	Data not available	Solubility should be determined experimentally.
VEGFR-2-IN-6	DMSO	25	59.03	Ultrasonic treatment may be needed to aid dissolution.[6]
VEGFR-2-IN-9	DMSO	40 (stock solution)	Not specified	Used for preparing mother liquor.[4]

Note: If precipitation is observed upon dilution of the DMSO stock in aqueous-based cell culture media, consider using a lower final DMSO concentration or adding surfactants like Tween-80 or co-solvents such as PEG300, as indicated for similar compounds.[6]

Experimental Protocols

Protocol 1: Preparation of Vegfr-2-IN-38 Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **Vegfr-2-IN-38** in DMSO.

Materials:

- Vegfr-2-IN-38 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)



Procedure:

- Equilibrate the **Vegfr-2-IN-38** vial to room temperature before opening.
- Weigh the desired amount of Vegfr-2-IN-38 powder and transfer it to a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM). For similar compounds, concentrations of 10 mM in DMSO are commonly prepared.[8]
- Vortex the solution thoroughly to dissolve the compound.
- If the compound does not fully dissolve, sonicate the solution for short intervals until it becomes clear.[6][7]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage. For similar compounds, storage at -80°C is recommended for up to 6 months to a year.[6][7]

Protocol 2: General Cell-Based VEGFR-2 Inhibition Assay

This protocol provides a general workflow for assessing the inhibitory effect of **Vegfr-2-IN-38** on VEGFR-2 signaling in a cell-based assay, such as a cell proliferation or viability assay (e.g., MTT assay).

Materials:

- Cells expressing VEGFR-2 (e.g., Human Umbilical Vein Endothelial Cells HUVECs, or engineered cell lines)
- Complete cell culture medium
- Serum-free medium
- Vegfr-2-IN-38 stock solution (from Protocol 1)



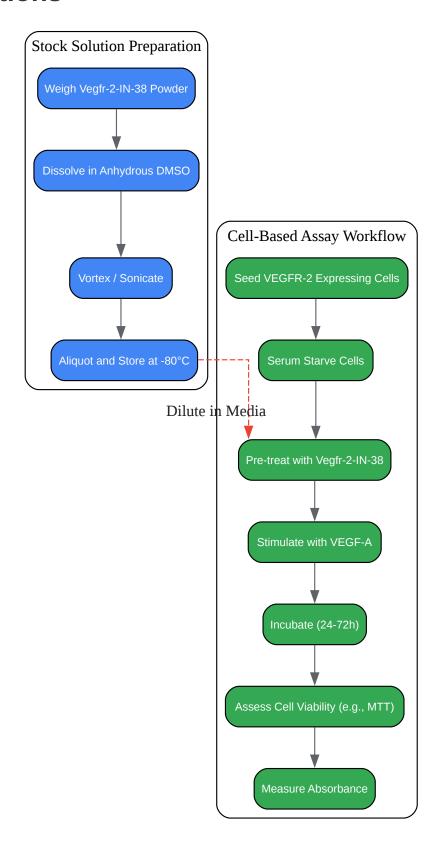
- VEGF-A ligand (recombinant)
- 96-well cell culture plates
- Cell proliferation/viability reagent (e.g., MTT, Resazurin)
- Plate reader

Procedure:

- Cell Seeding: Seed the VEGFR-2 expressing cells in a 96-well plate at a predetermined density and allow them to adhere overnight in complete culture medium.
- Serum Starvation: The next day, replace the complete medium with serum-free medium and incubate for a period of 4-24 hours to reduce basal signaling.
- Inhibitor Treatment: Prepare serial dilutions of Vegfr-2-IN-38 in serum-free medium from the DMSO stock solution. Ensure the final DMSO concentration in all wells (including vehicle control) is consistent and non-toxic to the cells (typically ≤ 0.5%). Add the diluted inhibitor to the respective wells and pre-incubate for 1-2 hours.
- VEGF Stimulation: Prepare a solution of VEGF-A in serum-free medium at a concentration known to induce a response. Add the VEGF-A solution to the wells, except for the unstimulated control wells.
- Incubation: Incubate the plate for the desired period (e.g., 24-72 hours) to allow for a cellular response.
- Cell Viability Assessment: Add the cell viability reagent (e.g., MTT) to each well according to the manufacturer's instructions and incubate for the recommended time.
- Data Acquisition: Solubilize the formazan crystals (if using MTT) and measure the absorbance at the appropriate wavelength using a plate reader.
- Data Analysis: Calculate the percentage of inhibition for each concentration of Vegfr-2-IN-38
 relative to the VEGF-A stimulated control. Determine the IC50 value of the inhibitor.



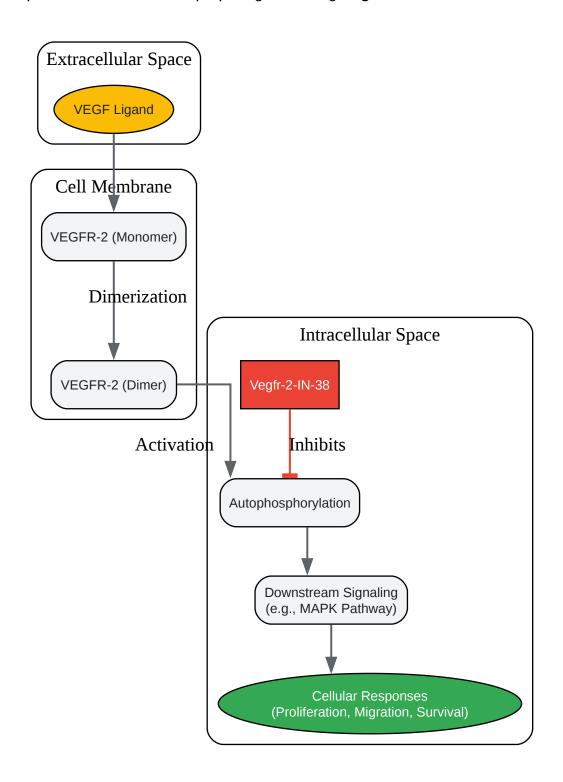
Visualizations



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Caption: Experimental workflow for preparing and using Vegfr-2-IN-38.



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Caption: VEGFR-2 signaling pathway and the point of inhibition.



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